

Growing High-Purity Erbium Tribromide Single Crystals: An Application Note and Protocol

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Compound of Interest

Compound Name: *Erbium tribromide*

Cat. No.: *B084284*

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This document provides a comprehensive protocol for the growth of high-purity single crystals of **Erbium tribromide** (ErBr_3). The methodology is centered around the Bridgman-Stockbarger technique, a robust method for directional solidification from a melt. This process is particularly well-suited for the synthesis of large, high-quality single crystals of rare-earth halides.

Physicochemical Data and Growth Parameters

A summary of the essential physicochemical properties of **Erbium tribromide** and the typical parameters for its single crystal growth using the Bridgman-Stockbarger method are presented in the table below.

Property	Value
Chemical Formula	ErBr ₃
Molecular Weight	406.97 g/mol [1][2]
Melting Point	958 °C (1231 K)
Crystal Structure	Honeycomb layers of Er ³⁺ ions stacked along the c-axis[3][4]
Lattice Parameters	a = b = 7.005 Å, c = 18.89 Å (at 1.5 K)[4]
Crucible Material	Quartz (fused silica) or Graphite
Starting Material	Anhydrous Erbium tribromide (ErBr ₃) powder (99.99% purity or higher)
Growth Atmosphere	High-purity inert gas (e.g., Argon) or vacuum
Temperature Gradient	10 - 40 °C/cm
Growth Rate	0.5 - 4.0 mm/h
Post-Growth Cooling Rate	10 - 30 °C/h

Experimental Protocol: Bridgman-Stockbarger Crystal Growth of Erbium Tribromide

This protocol outlines the detailed steps for growing single crystals of **Erbium tribromide**. Due to the hygroscopic nature of ErBr₃, all handling of the material must be performed in a controlled inert atmosphere, such as a glovebox.

2.1. Materials and Equipment

- Anhydrous **Erbium tribromide** (ErBr₃) powder (≥99.99% purity)
- Quartz (fused silica) or high-purity graphite crucible with a conical tip
- Quartz ampoule

- Two-zone Bridgman-Stockbarger furnace with programmable temperature controllers
- Vacuum pump and high-purity Argon gas supply
- Glovebox with an inert atmosphere (<1 ppm O_2 , <1 ppm H_2O)
- Welding equipment for sealing quartz ampoules (e.g., hydrogen-oxygen torch)
- Diamond wire saw for crystal cutting
- X-ray diffractometer (for crystal orientation and quality assessment)

2.2. Procedure

- Crucible Preparation:
 - Thoroughly clean the quartz or graphite crucible. For quartz crucibles, this involves washing with deionized water, followed by acid cleaning (e.g., aqua regia), and then rinsing with deionized water and drying in an oven. For graphite crucibles, bake at a high temperature under vacuum to remove any volatile impurities.
 - Transfer the cleaned crucible to the glovebox.
- Loading the Crucible:
 - Inside the glovebox, carefully load the anhydrous $ErBr_3$ powder into the crucible. Gently tap the crucible to ensure the powder is well-packed.
- Ampoule Sealing:
 - Place the loaded crucible into a clean quartz ampoule within the glovebox.
 - Move the ampoule to a vacuum sealing station. Evacuate the ampoule to a high vacuum ($<10^{-5}$ Torr) to remove any residual atmospheric contaminants.
 - Backfill the ampoule with high-purity Argon gas to a pressure of approximately 1/3 to 1/2 atmosphere.

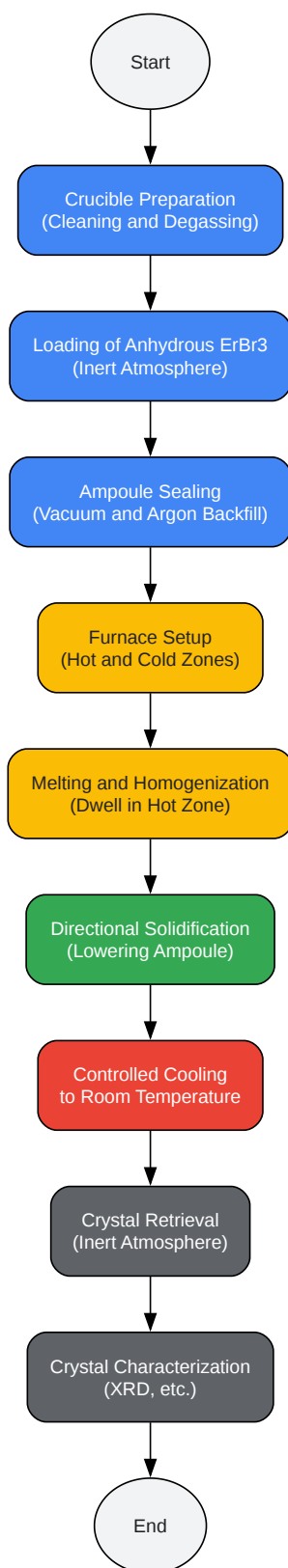
- Seal the ampoule using a hydrogen-oxygen torch while maintaining the inert atmosphere inside.
- Furnace Setup and Crystal Growth:
 - The Bridgman-Stockbarger furnace should consist of two independently controlled temperature zones: a hot zone and a cold zone, separated by an adiabatic zone.
 - Set the temperature of the hot zone to be approximately 50-100 °C above the melting point of ErBr_3 (i.e., ~1010-1060 °C).
 - Set the temperature of the cold zone to be approximately 50-100 °C below the melting point of ErBr_3 (i.e., ~860-910 °C). This creates the necessary temperature gradient along the length of the crucible.
 - Position the sealed ampoule in the hot zone of the furnace and allow it to dwell for several hours to ensure the complete melting and homogenization of the ErBr_3 .
 - Initiate the crystal growth by slowly lowering the ampoule from the hot zone to the cold zone at a controlled rate (0.5 - 4.0 mm/h). The conical tip of the crucible facilitates the nucleation of a single crystal.
 - Maintain a constant temperature gradient and lowering rate throughout the growth process.
- Cooling and Crystal Retrieval:
 - Once the entire melt has solidified, cool the ampoule to room temperature at a slow, controlled rate (10 - 30 °C/h) to prevent thermal shock and cracking of the crystal.
 - Carefully remove the sealed ampoule from the furnace.
 - The single crystal of ErBr_3 can be retrieved by carefully breaking the quartz ampoule. This should be done in a controlled environment, preferably within a glovebox, due to the air-sensitive nature of the crystal.

2.3. Crystal Characterization

- The orientation of the grown single crystal can be determined using X-ray diffraction (XRD).
- The quality of the crystal can be assessed by techniques such as rocking curve measurements and etching to reveal dislocation density.

Experimental Workflow Diagram

The following diagram illustrates the key stages of the **Erbium tribromide** single crystal growth process using the Bridgman-Stockbarger method.



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Caption: Experimental workflow for single crystal growth of ErBr_3 .

Safety Precautions

Erbium tribromide is an irritant to the skin, eyes, and respiratory system. It is also hygroscopic and reacts with moisture. Therefore, appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. All handling of anhydrous **Erbium tribromide** and the resulting crystals should be conducted in a controlled inert atmosphere (glovebox). The high temperatures involved in the crystal growth process also necessitate caution and the use of appropriate safety measures when operating the furnace.

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